analytical methods for quantifying 4-(3-Bromophenyl)-1-methylpiperidine in samples

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Compound of Interest

Compound Name:	*4-(3-Bromophenyl)-1-methylpiperidine*
CAS No.:	*1187928-92-2*
Cat. No.:	*B1441624*

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Application Note: Quantitative Analysis of 4-(3-Bromophenyl)-1-methylpiperidine

**Abstract

This document provides a comprehensive technical guide detailing validated analytical methodologies for the precise and robust quantification of **4-(3-Bromophenyl)-1-methylpiperidine** in various sample matrices. We present three distinct, field-proven protocols leveraging High-Performance Liquid Chromatography with UV detection (HPLC-UV), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). The scientific rationale behind each procedural step, from sample preparation to data analysis, is thoroughly explained to empower researchers, quality control analysts, and drug development professionals. All methodologies are designed to be self-validating systems, grounded in the principles outlined by the International Council for Harmonisation (ICH) guidelines.[1][2][3]

Introduction and Analyte Profile

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4-(3-Bromophenyl)-1-methylpiperidine is a substituted piperidine derivative. Piperidine and its analogues are significant structural motifs found in a vast array of pharmaceuticals and biologically active compounds.[4] The presence of a brominated aromatic ring and a tertiary amine piperidine group dictates its physicochemical properties and, consequently, the optimal analytical strategies for its quantification. Accurate measurement of this compound is critical, whether it is an active pharmaceutical ingredient (API), a synthetic intermediate, a potential impurity, or a metabolite in pharmacokinetic studies.

Key Physicochemical Properties:

- Structure: $C_{12}H_{16}BrN$
- Molecular Weight: 254.17 g/mol
- Key Features: A basic tertiary amine (piperidine nitrogen), a lipophilic bromophenyl group, and a UV-absorbing aromatic ring.
- Analytical Implications: The tertiary amine allows for manipulation of retention in reversed-phase chromatography through pH control. The bromophenyl group provides a strong chromophore for UV detection and a characteristic isotopic pattern ($^{79}Br/^{81}Br$) for mass spectrometric identification. The compound's volatility and thermal stability make it amenable to GC-MS analysis.[5][6]

Method Selection: A Rationale-Driven Approach

The choice of analytical technique is contingent upon the sample matrix, required sensitivity, and available instrumentation.

- HPLC-UV: Ideal for quantifying the analyte in relatively clean samples, such as in bulk drug substances or formulated products. It is a robust, cost-effective, and widely available technique.[7][8]
- GC-MS: Offers excellent selectivity and sensitivity, particularly for samples where volatility is not a limiting factor. It is highly effective for identifying and quantifying the analyte in the presence of non-volatile matrix components.[7][9] The presence of bromine makes the compound easily distinguishable.[5]

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- LC-MS/MS: The gold standard for trace-level quantification in complex biological matrices like plasma, serum, or tissue homogenates.[10][11][12] Its unparalleled sensitivity and selectivity, achieved through Multiple Reaction Monitoring (MRM), minimize matrix interference.[13]

Protocol I: Reversed-Phase HPLC with UV Detection (RP-HPLC-UV)

This method is designed for the accurate assay of **4-(3-Bromophenyl)-1-methylpiperidine** in drug substance or finished product, where concentration levels are expected to be in the µg/mL to mg/mL range.

Scientific Principle

The method employs a C18 stationary phase to separate the analyte from potential impurities based on hydrophobicity. The mobile phase contains an organic modifier (acetonitrile) and a slightly acidic aqueous buffer. The acidic condition (e.g., pH 3) ensures the piperidine nitrogen is consistently protonated, which prevents peak tailing and provides sharp, symmetrical peaks for reliable integration.[14] Detection is achieved by monitoring the UV absorbance of the bromophenyl ring.

Experimental Protocol

A. Instrumentation and Materials

- HPLC system with a quaternary or binary pump, autosampler, column oven, and UV/PDA detector.
- C18 column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Analytical balance, volumetric flasks, and pipettes.
- HPLC-grade acetonitrile, ortho-phosphoric acid, and water.
- Reference Standard: **4-(3-Bromophenyl)-1-methylpiperidine** (purity ≥99%).

B. Preparation of Solutions

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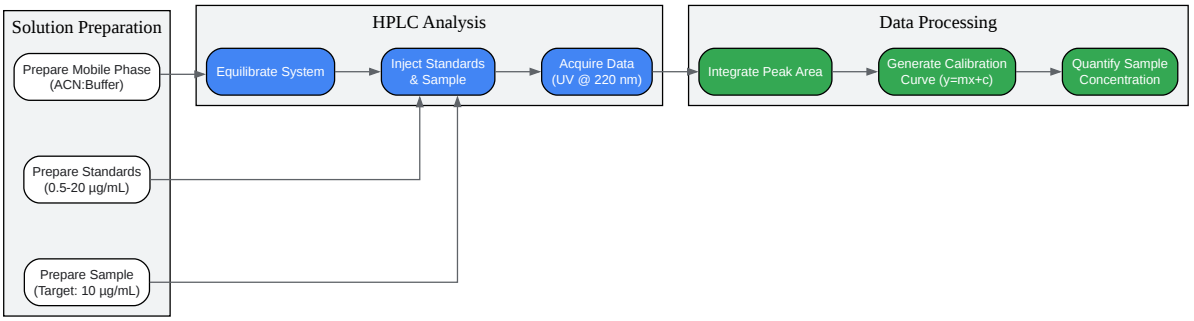
- Mobile Phase: Prepare a solution of 0.01% ortho-phosphoric acid in water, adjust pH to 3.0. [14] Mix with acetonitrile in a 60:40 (v/v) ratio. Filter and degas before use.
- Diluent: Use the mobile phase as the diluent to ensure sample compatibility.
- Standard Stock Solution (100 µg/mL): Accurately weigh 10 mg of the reference standard into a 100 mL volumetric flask. Dissolve in and dilute to volume with the diluent.
- Calibration Standards: Prepare a series of calibration standards (e.g., 0.5, 1, 5, 10, 20 µg/mL) by serial dilution of the stock solution with the diluent.[14]
- Sample Solution: Prepare the sample to have a theoretical concentration within the calibration range (e.g., 10 µg/mL) using the diluent.

C. Chromatographic Conditions

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Acetonitrile : 0.01% H_3PO_4 (pH 3.0) (40:60 v/v) [14]
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	220 nm (or λ-max determined by PDA scan)
Run Time	10 minutes

Workflow and Data Analysis

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Caption: RP-HPLC-UV workflow for quantification.

Protocol II: Gas Chromatography-Mass Spectrometry (GC-MS)

This method is suitable for thermally stable analytes and provides high selectivity. It is particularly useful for confirming identity and quantifying the analyte in complex, non-aqueous matrices or as an orthogonal technique to HPLC.

Scientific Principle

The sample is vaporized in a heated injector and separated on a capillary column based on its boiling point and interaction with the stationary phase. As the analyte elutes, it enters the mass spectrometer, where it is ionized (typically by Electron Ionization - EI). The resulting fragments produce a unique mass spectrum, which serves as a chemical fingerprint for identification. For quantification, specific ions (m/z) are monitored using Selected Ion Monitoring (SIM) mode to enhance sensitivity and selectivity.[7][15]

Experimental Protocol

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A. Instrumentation and Materials

- GC-MS system with a capillary column, autosampler, and mass selective detector.
- DB-5ms or equivalent column (e.g., 30 m x 0.25 mm ID, 0.25 µm film thickness).
- Analytical balance, volumetric flasks, and pipettes.
- GC-grade solvents (e.g., Ethyl Acetate, Methanol).
- Reference Standard: **4-(3-Bromophenyl)-1-methylpiperidine** (purity ≥99%).
- Internal Standard (IS): A structurally similar compound not present in the sample (e.g., a deuterated analogue or a similar piperidine derivative).

B. Preparation of Solutions

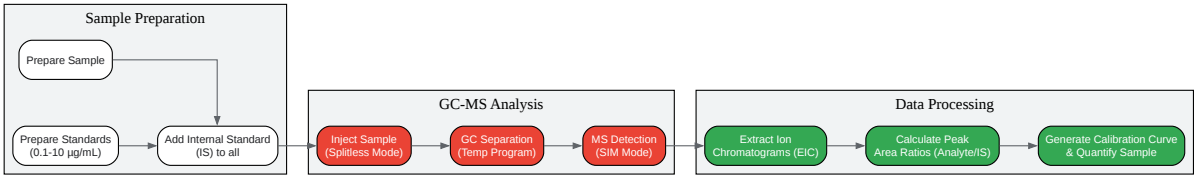
- Solvent: Use Ethyl Acetate or another suitable GC-compatible solvent.
- Internal Standard (IS) Stock Solution (100 µg/mL): Prepare a stock solution of the chosen IS.
- Standard Stock Solution (100 µg/mL): Accurately weigh 10 mg of the reference standard into a 100 mL volumetric flask and dilute to volume with the solvent.
- Calibration Standards: Prepare a series of calibration standards (e.g., 0.1 to 10 µg/mL). To each, add a fixed amount of the IS to achieve a constant concentration (e.g., 1 µg/mL).
- Sample Solution: Prepare the sample to a theoretical concentration within the calibration range. Add the same fixed amount of IS as used in the standards.

C. GC-MS Conditions

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Parameter	Condition
GC Column	DB-5ms, 30 m x 0.25 mm, 0.25 µm
Injector Temp	280 °C[15]
Injection Mode	Splitless (1 min)
Carrier Gas	Helium, 1.0 mL/min constant flow
Oven Program	120 °C (hold 2 min), ramp 15 °C/min to 280 °C (hold 5 min)
Transfer Line Temp	280 °C[15]
MS Ion Source	Electron Ionization (EI), 70 eV
MS Mode	Scan (m/z 50-400) for identification; SIM for quantification
SIM Ions (Hypothetical)	Monitor Molecular Ion (e.g., m/z 253/255) and a key fragment ion

Workflow and Data Analysis



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Caption: GC-MS workflow for selective quantification.

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Protocol III: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This protocol provides the highest sensitivity and selectivity, making it the definitive method for quantifying **4-(3-Bromophenyl)-1-methylpiperidine** in challenging biological matrices such as human plasma.

Scientific Principle

This method combines the separating power of HPLC with the specificity of tandem mass spectrometry.[11] After chromatographic separation, the analyte is ionized (typically via Electrospray Ionization - ESI). The first quadrupole (Q1) is set to select the protonated molecular ion ($[M+H]^+$) of the analyte. This precursor ion is then fragmented in the collision cell (Q2), and a specific, stable fragment ion (product ion) is monitored by the third quadrupole (Q3). This precursor-to-product transition is highly specific to the analyte, a process known as Multiple Reaction Monitoring (MRM), which virtually eliminates matrix interference.[13]

Experimental Protocol

A. Instrumentation and Materials

- LC-MS/MS system (HPLC or UPLC coupled to a triple quadrupole mass spectrometer).
- C18 column (e.g., 2.1 x 50 mm, 1.8 µm particle size).
- Solvents: LC-MS grade acetonitrile, methanol, water, and formic acid.
- Sample preparation supplies: Protein precipitation plates or solid-phase extraction (SPE) cartridges.
- Reference Standard and a stable isotope-labeled internal standard (SIL-IS), e.g., d_3-**4-(3-Bromophenyl)-1-methylpiperidine**, which is the ideal IS.

B. Sample Preparation (Human Plasma) The goal is to remove proteins and phospholipids that can interfere with analysis.[16]

- Protein Precipitation (PPT): A rapid and simple method.[17]

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- To 50 µL of plasma sample, add 150 µL of cold acetonitrile containing the SIL-IS.
- Vortex for 1 minute to precipitate proteins.[16]
- Centrifuge at high speed (e.g., 10,000 x g) for 10 minutes.
- Transfer the supernatant to a new plate or vial for injection.

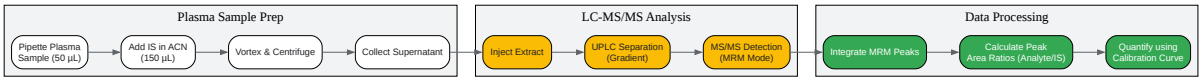
- Solid-Phase Extraction (SPE): Provides a cleaner extract and allows for sample concentration.
  - Condition a mixed-mode cation exchange SPE cartridge.
  - Load the plasma sample (pre-treated with an acidic buffer).
  - Wash the cartridge with a weak organic solvent to remove interferences.
  - Elute the analyte with a basic organic solvent.
  - Evaporate the eluate and reconstitute in the mobile phase.

C. LC-MS/MS Conditions

Parameter	Condition
LC Column	C18, 2.1 x 50 mm, 1.8 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	5% B to 95% B over 3 minutes, hold 1 min, re-equilibrate
Flow Rate	0.4 mL/min
Injection Volume	5 µL
Ion Source	Electrospray Ionization (ESI), Positive Mode
MRM Transitions	To be optimized by infusion: Analyte (e.g., 254.1 → 121.1); SIL-IS (e.g., 257.1 → 124.1)

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Workflow and Data Analysis



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Caption: LC-MS/MS bioanalytical workflow.

Method Validation: Ensuring Trustworthy Data

The objective of validation is to demonstrate that the chosen analytical procedure is suitable for its intended purpose.[3][18] All methods described herein must be validated according to ICH Q2(R2) guidelines.[2][18][19]

Key Validation Parameters:

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Parameter	Purpose & Acceptance Criteria
Specificity / Selectivity	The ability to unequivocally assess the analyte in the presence of other components (e.g., impurities, matrix components).[3] Criterion: No significant interfering peaks at the analyte's retention time in blank samples.
Linearity	The ability to elicit test results that are directly proportional to the analyte concentration within a given range. Criterion: Correlation coefficient (r^2) > 0.999 for HPLC/GC; > 0.99 for LC-MS/MS.[14]
Accuracy	The closeness of test results to the true value. Determined by analyzing samples with known concentrations. Criterion: Recovery should be within 85-115% for bioanalysis, 98-102% for drug substance.
Precision	The degree of scatter between a series of measurements. Assessed at two levels: Repeatability (intra-day) and Intermediate Precision (inter-day). Criterion: Relative Standard Deviation (RSD) < 2% for drug substance; < 15% for bioanalysis.[14]
Limit of Quantitation (LOQ)	The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.[1] Criterion: Signal-to-noise ratio > 10; precision and accuracy criteria must be met.
Limit of Detection (LOD)	The lowest amount of analyte in a sample which can be detected but not necessarily quantitated. Criterion: Signal-to-noise ratio > 3.

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Robustness	A measure of the method's capacity to remain unaffected by small, deliberate variations in method parameters (e.g., pH, flow rate, temperature).

Example Linearity Data (HPLC Method)

Concentration (µg/mL)	Peak Area (mAU*s)
0.5	15,234
1.0	30,105
5.0	151,560
10.0	302,500
20.0	604,110
Correlation (r^2)	0.9998

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